

Caffeic acid-pYEEIE TFA solubility and preparation for experiments

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Compound of Interest

Compound Name: Caffeic acid-pYEEIE TFA

Cat. No.: B12425052

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Application Notes and Protocols for Caffeic Acid-pYEEIE TFA

For Researchers, Scientists, and Drug Development Professionals

Introduction

Caffeic acid-pYEEIE TFA is a novel non-phosphopeptide inhibitor designed to target the Src Homology 2 (SH2) domain of the lymphocyte-specific protein tyrosine kinase (Lck).[1][2] Lck is a critical signaling molecule in T-lymphocytes, and its SH2 domain plays a pivotal role in T-cell activation and downstream signaling cascades.[3] This document provides detailed application notes and protocols for the solubility, preparation, and experimental use of **Caffeic acid-pYEEIE TFA**, with a particular focus on addressing the trifluoroacetic acid (TFA) salt form and its implications for biological assays.

Physicochemical Properties and Solubility

The trifluoroacetic acid (TFA) salt of caffeic acid-pYEEIE is typically supplied as a lyophilized powder. While the TFA counter-ion is a remnant of the peptide synthesis and purification process, it can influence experimental outcomes.[4][5]

Table 1: Solubility of **Caffeic Acid-pYEEIE TFA**

Solvent	Solubility	Special Considerations
Water	25 mg/mL	May require sonication to fully dissolve.[1]
DMSO (Dimethyl Sulfoxide)	Data not available for the conjugate. Caffeic acid is soluble at ~5 mg/mL.[6] Peptides with hydrophobic residues may dissolve well in DMSO.[7]	Use a small amount of DMSO to initially dissolve the peptide, then dilute with an aqueous buffer.[7]
Ethanol	Data not available for the conjugate. Caffeic acid is soluble at ~25 mg/mL.[6]	Consider potential transesterification if used as a vehicle in in-vivo studies.[8]

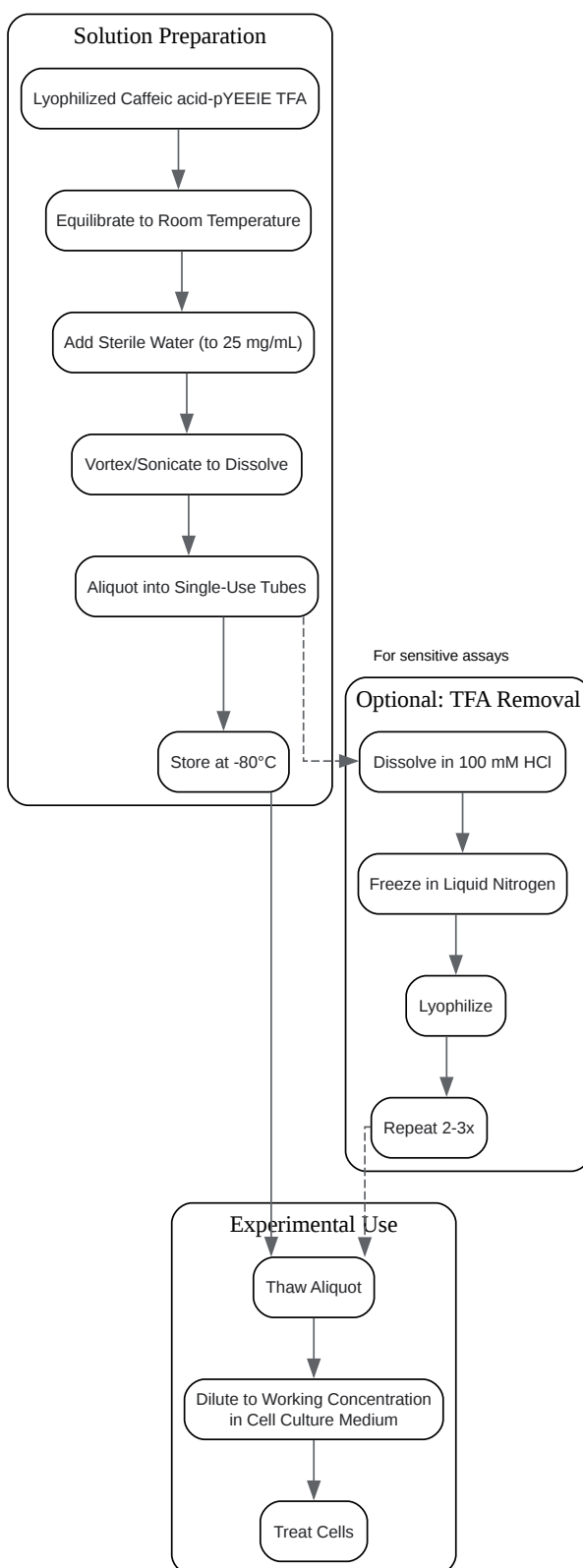
Preparation of Stock Solutions

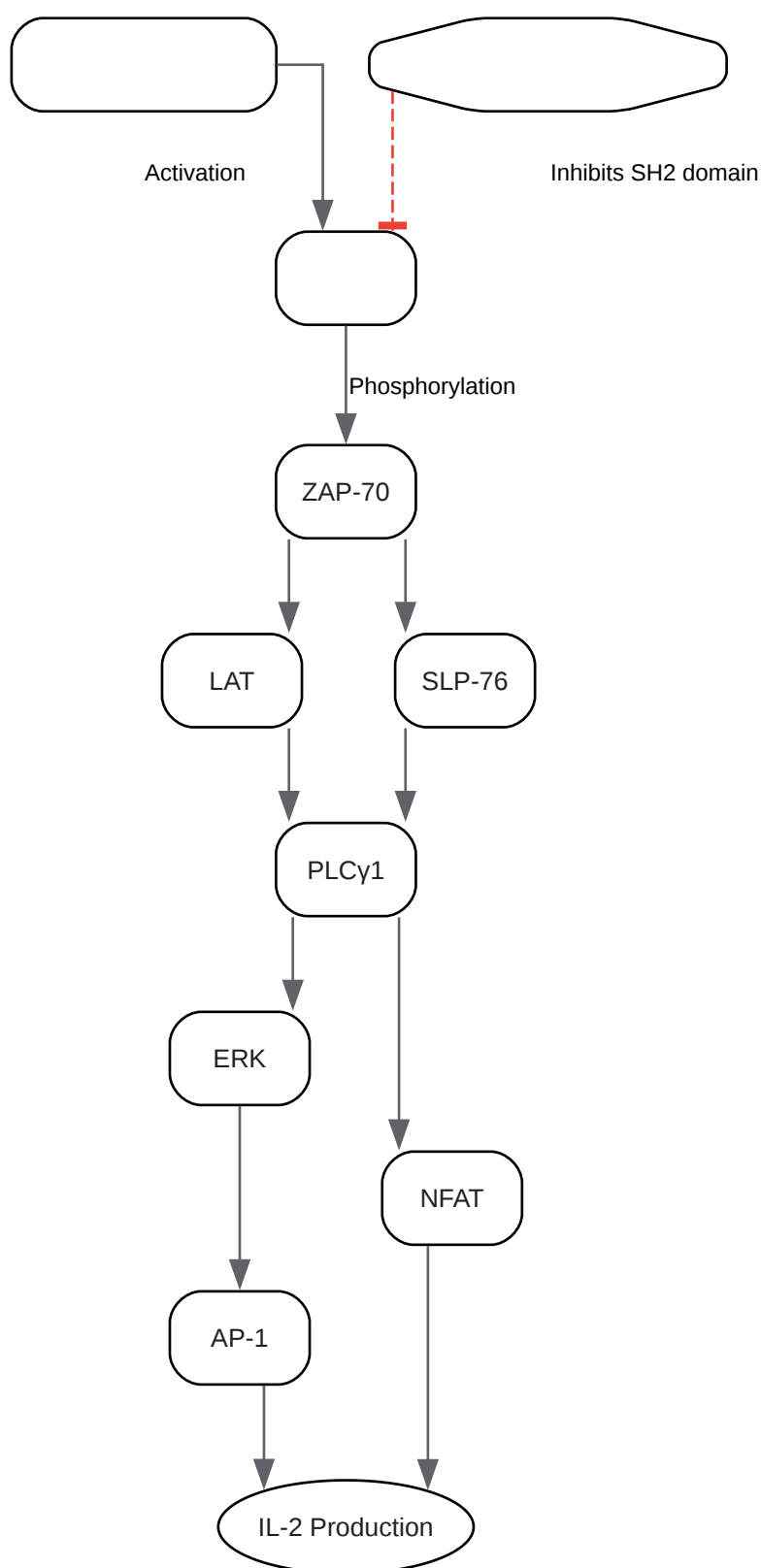
Proper preparation of stock solutions is critical for experimental reproducibility. The following protocol is recommended for solubilizing and storing **Caffeic acid-pYEEIE TFA**.

General Protocol for Reconstitution

- **Equilibration:** Before opening, allow the vial of lyophilized **Caffeic acid-pYEEIE TFA** to warm to room temperature to prevent condensation.[9]
- **Solvent Selection:** Based on the experimental requirements, choose an appropriate solvent. For most in vitro cellular assays, sterile, nuclease-free water is the recommended solvent.
- **Reconstitution:** Add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Gently vortex or sonicate the vial to ensure complete dissolution.[1] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Figure 1: Experimental Workflow for **Caffeic Acid-pYEEIE TFA** Preparation





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